

# troubleshooting unexpected results in 1,3,9-Trimethyluric acid experiments

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## Compound of Interest

Compound Name: 1,3,9-Trimethyluric acid

Cat. No.: B055767

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## Technical Support Center: 1,3,9-Trimethyluric Acid Experiments

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **1,3,9-Trimethyluric acid**. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experimentation.

### I. Frequently Asked Questions (FAQs)

Q1: What is **1,3,9-Trimethyluric acid**?

A1: **1,3,9-Trimethyluric acid** is a trimethylated derivative of uric acid, belonging to the class of organic compounds known as xanthines.<sup>[1]</sup> It is a purine derivative with a ketone group at carbons 2 and 6 of the purine moiety.<sup>[1]</sup> It has been identified as a component in certain foods like coffee.<sup>[1]</sup> In research, it has shown potential in vitro cytotoxic activity against various cancer cell lines and exhibits anti-inflammatory effects.<sup>[2]</sup>

Q2: What are the basic physicochemical properties of **1,3,9-Trimethyluric acid**?

A2: Key physicochemical properties are summarized in the table below.

Property	Value	Source
CAS Number	7464-93-9	BiaCrick
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>4</sub> O <sub>3</sub>	BiaCrick
Molecular Weight	210.19 g/mol	BiaCrick
Appearance	Powder	BiaCrick
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	BiaCrick

Q3: How should **1,3,9-Trimethyluric acid** be stored?

A3: For long-term storage, it is recommended to keep **1,3,9-Trimethyluric acid** desiccated at -20°C.[2] Stock solutions can also be stored at -20°C for several months.[2] To ensure stability, it is advisable to prepare and use solutions on the same day.[2]

## II. Troubleshooting Guides

This section provides solutions to common problems encountered during experiments with **1,3,9-Trimethyluric acid**, covering solubility, analytical characterization, and cell-based assays.

### A. Solubility and Solution Preparation

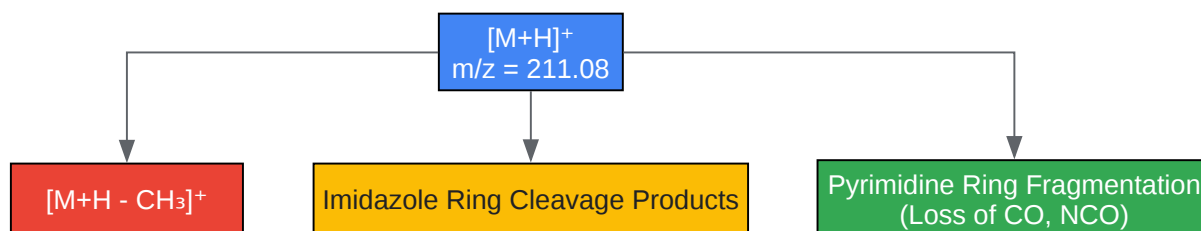
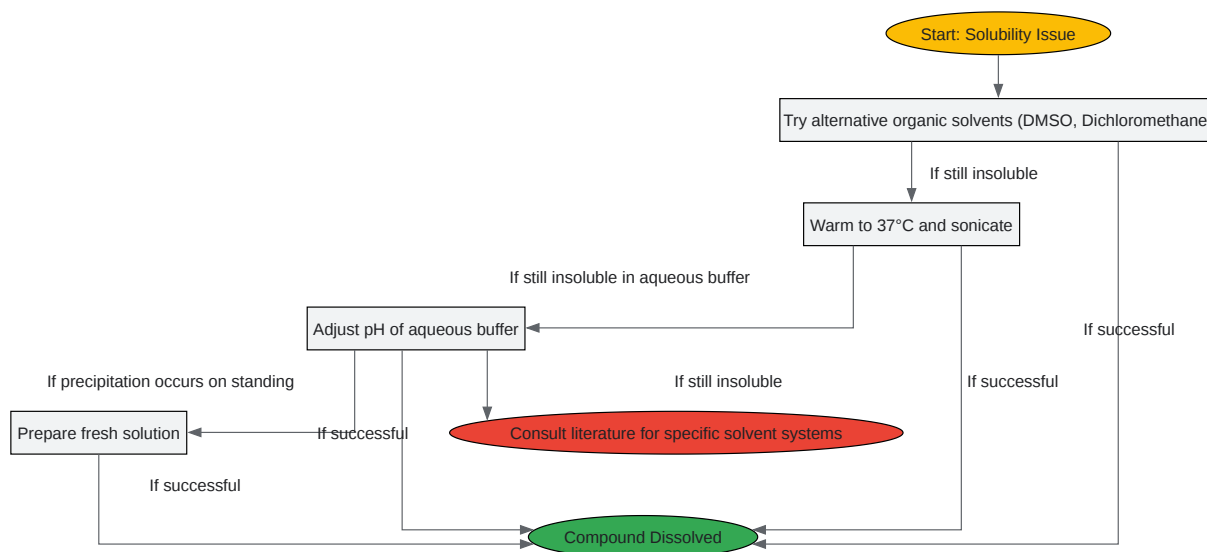
Q4: I am having trouble dissolving **1,3,9-Trimethyluric acid**. What can I do?

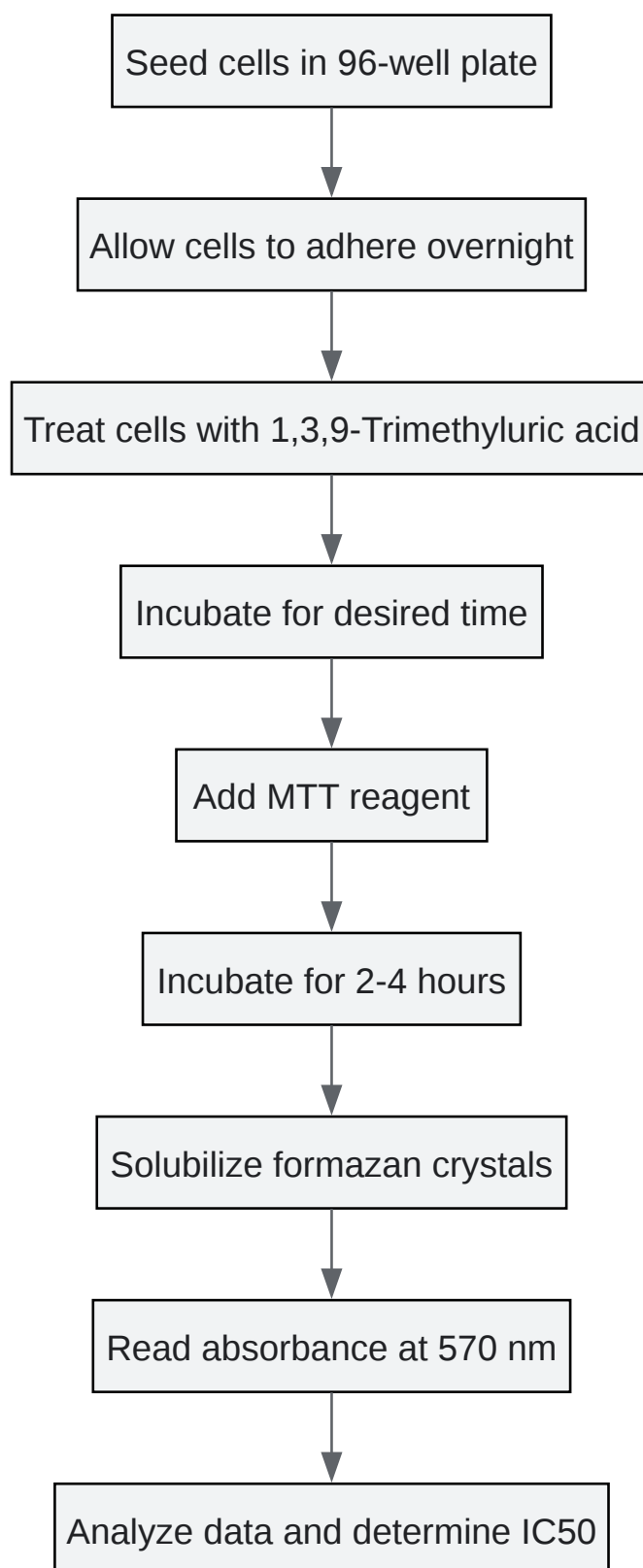
A4: Low aqueous solubility is a common issue with many purine analogs. Here are some steps to improve solubility:

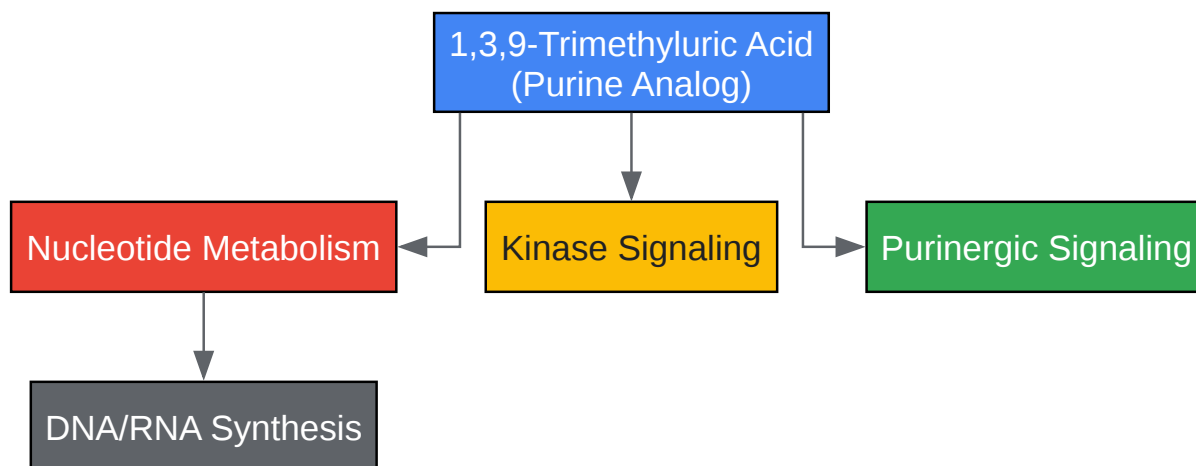
- **Solvent Selection:** **1,3,9-Trimethyluric acid** is reported to be soluble in organic solvents like DMSO, chloroform, dichloromethane, ethyl acetate, and acetone.[2] For cell-based assays, DMSO is a common choice.
- **Warming and Sonication:** Gently warming the solution to 37°C and using an ultrasonic bath can aid in dissolution.[2]

- **pH Adjustment:** The solubility of uric acid and its derivatives can be pH-dependent. For aqueous solutions, adjusting the pH may improve solubility. However, be mindful of the stability of the compound at different pH values.
- **Fresh Preparation:** It is recommended to prepare solutions fresh for each experiment to avoid potential precipitation or degradation over time.[\[2\]](#)

Logical Flow for Troubleshooting Solubility Issues







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## References

- 1. Human Metabolome Database: Showing metabocard for 1,3,9-Trimethyluric acid (HMDB0036431) [hmdb.ca]
- 2. 1,3,9-Trimethyluric acid | CAS:7464-93-9 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
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